

Application Note and Protocol: Preparation of ZINC05007751 Stock Solution with DMSO

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Compound of Interest

Compound Name: ZINC05007751

Cat. No.: B1683637

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ZINC05007751 is a potent and selective inhibitor of the NIMA-related kinase NEK6, with an IC₅₀ of 3.4 μ M.^{[1][2][3][4][5]} It has demonstrated antiproliferative activity across various human cancer cell lines and exhibits a synergistic effect with chemotherapeutic agents like Cisplatin and Paclitaxel, particularly in BRCA2 mutated ovarian cancer cells. Accurate and consistent preparation of a **ZINC05007751** stock solution is crucial for ensuring reproducible results in downstream applications such as cell-based assays and mechanism of action studies.

Dimethyl sulfoxide (DMSO) is a common solvent for **ZINC05007751** due to its high solubilizing capacity for organic molecules. This document provides a detailed protocol for the preparation, storage, and handling of a **ZINC05007751** stock solution using DMSO.

Physicochemical Data and Solubility

A summary of the key quantitative data for **ZINC05007751** is presented below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Molecular Formula	C18H12N2O3	
Molecular Weight	304.3 g/mol	
CAS Number	591239-68-8	
Appearance	Crystalline solid	
Solubility in DMSO	Up to 61 mg/mL (approx. 200 mM)	
Solubility in Water	Insoluble	
Solubility in Ethanol	Insoluble	

Note: The solubility of **ZINC05007751** in DMSO can be affected by moisture. It is highly recommended to use fresh, anhydrous DMSO for optimal dissolution.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ZINC05007751** in DMSO. This concentration is commonly used for in vitro experiments and is well within the compound's solubility limits.

Materials and Equipment

- **ZINC05007751** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Perform all steps in a chemical fume hood to avoid inhalation of the powder.
- Wear appropriate PPE at all times.
- Consult the Safety Data Sheet (SDS) for **ZINC05007751** before handling.

Step-by-Step Procedure

- Calculate the Required Mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 304.3 \text{ g/mol} \times 1000 \text{ mg/g} = 3.043 \text{ mg}$

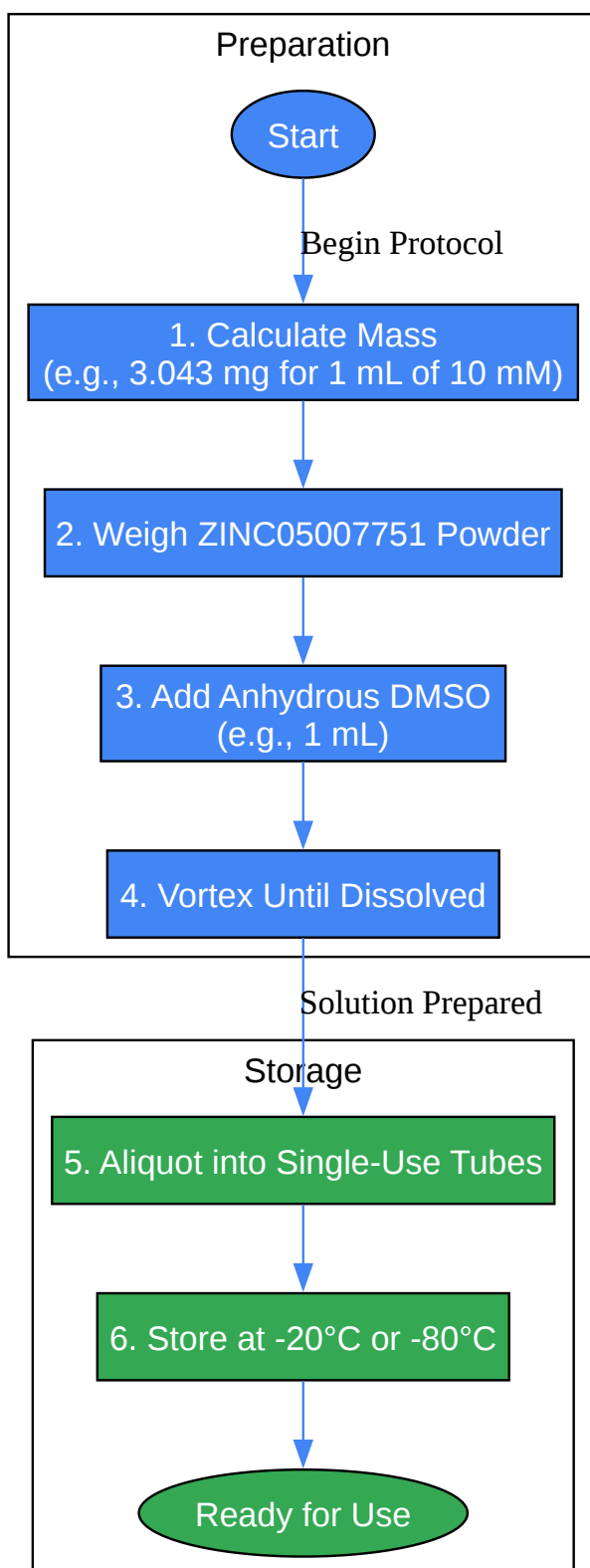
- Weigh the Compound:
 - Place a sterile microcentrifuge tube or vial on the analytical balance and tare it.
 - Carefully weigh out 3.043 mg of **ZINC05007751** powder and transfer it into the tared container.
- Add DMSO:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the container with the **ZINC05007751** powder.
- Dissolution:
 - Tightly cap the vial.
 - Vortex the solution for 1-2 minutes or until the compound is completely dissolved. A clear, yellowish solution should be observed. If dissolution is difficult, gentle warming (to 37°C)

or brief sonication can be applied.

- Storage and Handling:
 - Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
 - Short-term Storage: For use within a month, store the aliquots at -20°C.
 - Long-term Storage: For storage up to a year, store the aliquots at -80°C.
 - Protection from Light: Store the solid compound and its solutions protected from light.
 - Stability: The compound is reported to be unstable in solution; therefore, freshly prepared solutions are recommended for optimal results.

Diagrams

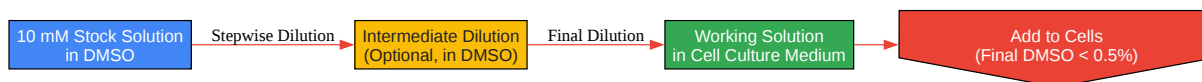
Workflow for **ZINC05007751** Stock Solution Preparation



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Caption: Workflow for preparing **ZINC05007751** stock solution in DMSO.

Dilution for Cell-Based Assays



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Caption: General workflow for diluting DMSO stock for cell-based assays.

Protocol for Preparing Working Solutions

For most cell-based assays, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

- Thaw Stock Solution: On the day of the experiment, thaw a single aliquot of the **ZINC05007751** stock solution at room temperature.
- Serial Dilution: It is best practice to perform serial dilutions. First, dilute the concentrated stock solution in DMSO to an intermediate concentration. Then, dilute this intermediate solution into the final cell culture medium to achieve the desired working concentration. This stepwise process helps prevent the compound from precipitating out of the aqueous medium.
- Vehicle Control: Always include a vehicle control in your experiments, which consists of cells treated with the same final concentration of DMSO as the highest concentration of **ZINC05007751** used.

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